

In Vitro Kinase Assay of Jak-IN-37: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Jak-IN-37*

Cat. No.: *B15571432*

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This technical guide provides a comprehensive overview of the in vitro kinase assay for the Janus kinase (JAK) inhibitor, **Jak-IN-37**. It includes detailed experimental protocols for commonly employed assay methodologies, a summary of inhibitory activity, and visualizations of the relevant signaling pathway and experimental workflows.

Quantitative Data Summary

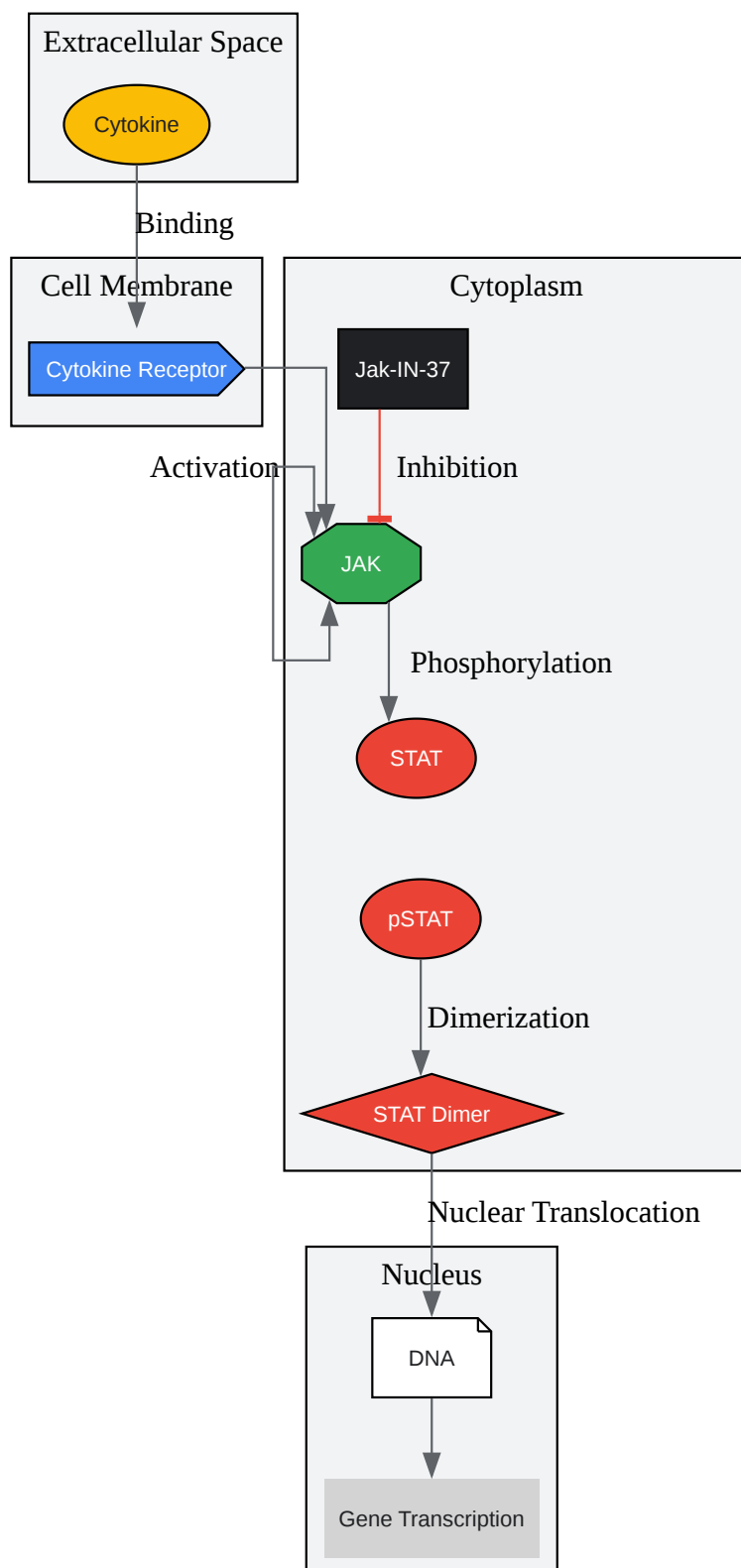
Jak-IN-37 is a potent inhibitor of multiple members of the JAK family. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of the inhibitor required to reduce the enzyme activity by 50%, are summarized below. These values are crucial for assessing the potency and selectivity of the compound.

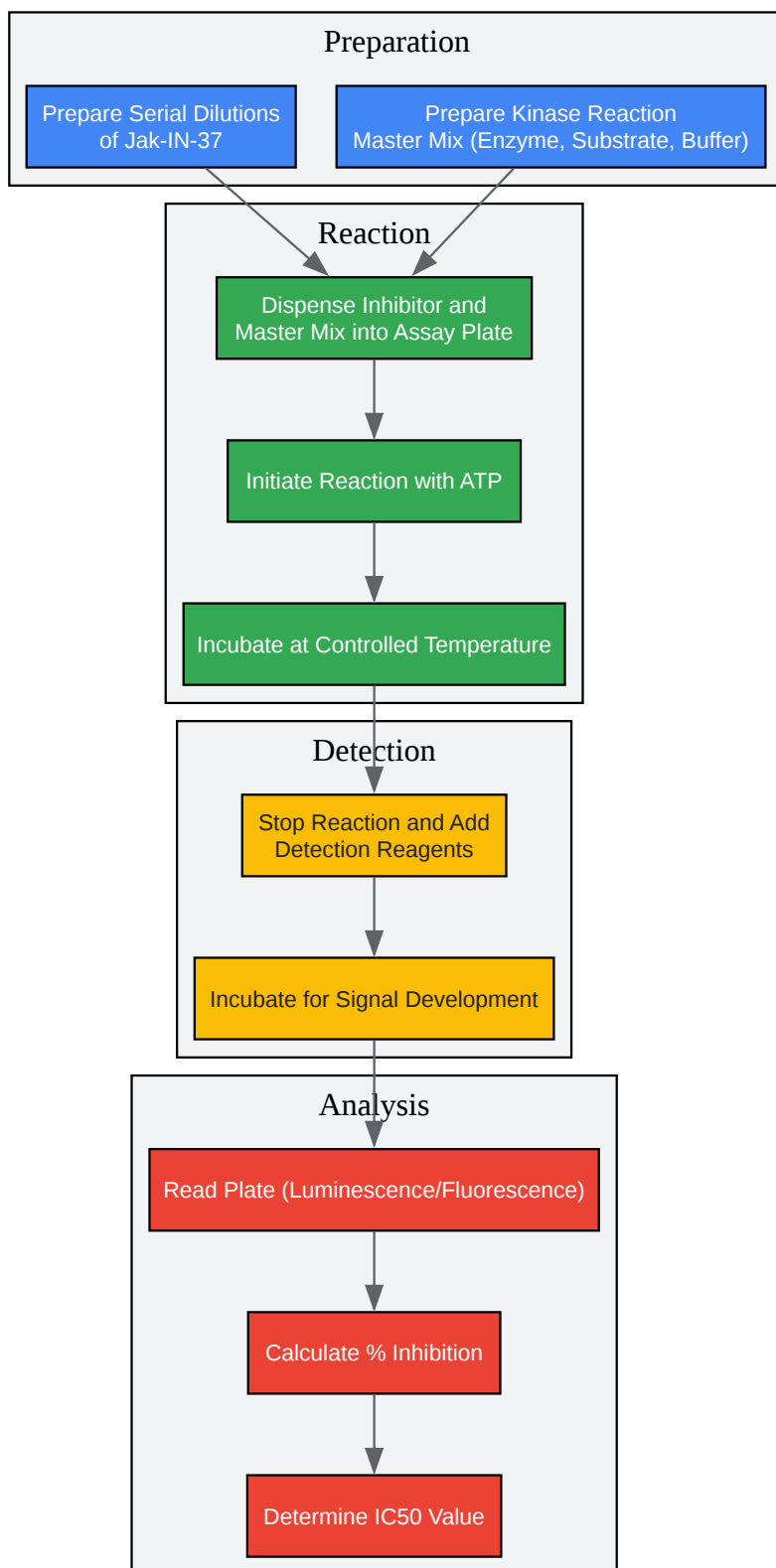
Kinase Target	IC50 (nM)
JAK1	0.52
JAK2	2.26
JAK3	84
TYK2 (JAK4)	1.09

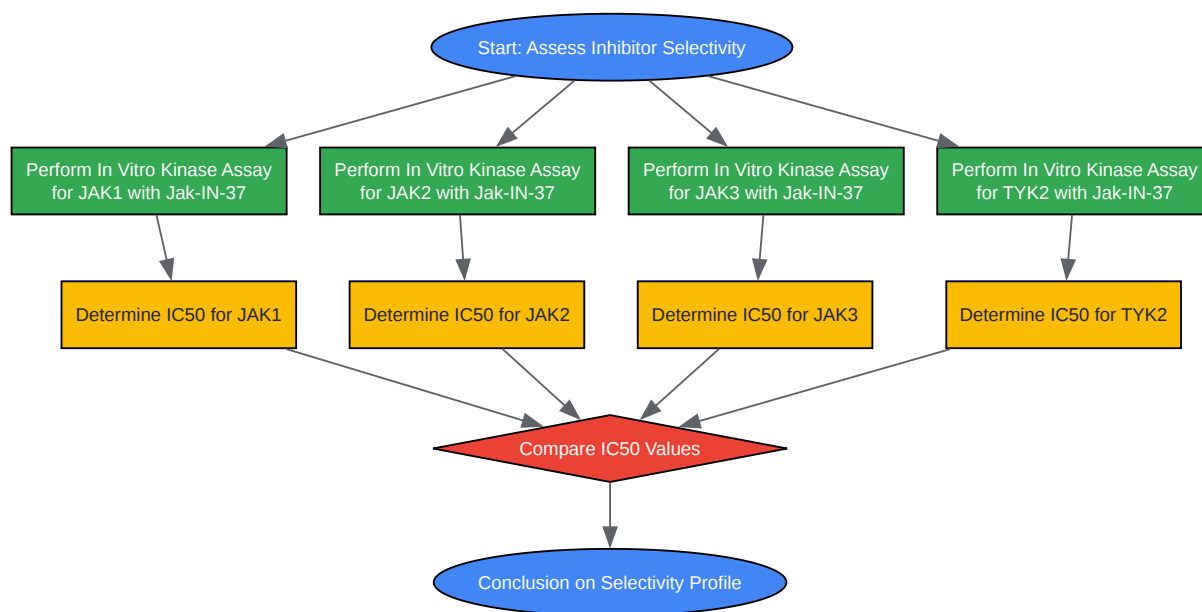
Data sourced from MedchemExpress.[1]

Signaling Pathway

The Janus kinase/signal transducer and activator of transcription (JAK-STAT) pathway is a critical signaling cascade involved in immunity, cell proliferation, and differentiation. Cytokines and growth factors binding to their receptors activate associated JAKs, which then phosphorylate STAT proteins, leading to their dimerization, nuclear translocation, and regulation of gene expression. **Jak-IN-37** exerts its effect by inhibiting the kinase activity of JAKs, thereby blocking this signaling cascade.







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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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